

Prudent Disposal of GODIC: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GODIC

Cat. No.: B6299700

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **GODIC**, ensuring operational safety and logistical efficiency. The following procedures are based on established principles of chemical waste management and should be implemented in conjunction with your institution's specific safety protocols and all applicable local, state, and federal regulations.

Chemical and Physical Properties of GODIC

A summary of the known quantitative data for **GODIC** is presented below. This information is crucial for a preliminary hazard assessment.

Property	Value	Source
Molecular Formula	C14H26N6O4	PubChem
Molecular Weight	342.39 g/mol	PubChem[1]
XLogP3	-6.3	PubChem[1]
Hydrogen Bond Donor Count	6	PubChem[1]
Hydrogen Bond Acceptor Count	8	PubChem[1]
Rotatable Bond Count	10	PubChem[1]
Exact Mass	342.20155333 Da	PubChem[1]
Monoisotopic Mass	342.20155333 Da	PubChem[1]
Topological Polar Surface Area	175 Å ²	PubChem[1]
Heavy Atom Count	24	PubChem[1]
Complexity	494	PubChem[1]

Experimental Protocols: General Disposal Procedure

The following is a step-by-step guide for the proper disposal of **GODIC**. This protocol is a general recommendation and should be adapted to the specific context of your laboratory and institutional guidelines.

1. Hazard Assessment and Personal Protective Equipment (PPE):

- Before handling **GODIC** for disposal, consult the Safety Data Sheet (SDS) provided by the manufacturer for specific hazard information and handling instructions. If an SDS is not available, a risk assessment should be conducted based on the chemical structure and available data.
- Based on the assessment, appropriate PPE must be worn. This typically includes:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A laboratory coat

2. Waste Segregation and Containerization:

- Do not dispose of **GODIC** down the drain or in the regular trash.
- **GODIC** waste should be segregated into a designated, properly labeled hazardous waste container.
- The container must be compatible with the chemical properties of **GODIC**. A high-density polyethylene (HDPE) container is generally a suitable choice.
- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "(2S)-2-amino-6-[[2-[[[(4S)-4-amino-4-carboxybutyl]amino]-1,4-dihydroimidazol-5-ylidene]amino]hexanoic acid" or its common name "**GODIC**".
- Ensure the container is kept securely closed when not in use.

3. Spill and Decontamination Procedures:

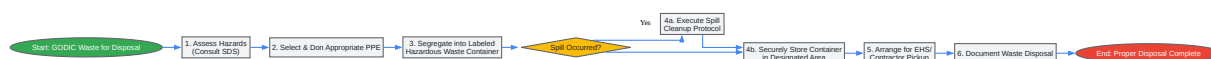
- In the event of a spill, follow your laboratory's established spill cleanup protocol.
- For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial sorbent pads).
- Place the absorbent material into the designated hazardous waste container.
- Decontaminate the spill area with an appropriate solvent or detergent solution, followed by a water rinse. All materials used for decontamination should also be disposed of as hazardous waste.

4. Final Disposal:

- Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Maintain a record of the waste generated, including the chemical name, quantity, and date of disposal, in accordance with regulatory requirements.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **GODIC**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **GODIC**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Godic | C₁₄H₂₆N₆O₄ | CID 136835512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Prudent Disposal of GODIC: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6299700#godic-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com